

# A Technical Guide to the Carbon-10 Nuclide: Properties and Experimental Methodologies

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## Compound of Interest

Compound Name: Carbon-10

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## Introduction

**Carbon-10** ( $^{10}\text{C}$ ) is a proton-rich, radioactive isotope of carbon with a nucleus containing 6 protons and 4 neutrons.[1][2] It is an artificially produced nuclide with a very short half-life, making it a subject of interest primarily for academic and fundamental physics research rather than for practical applications in fields such as drug development.[1][2] Its significance lies in its "superaligned" beta decay, which provides a valuable avenue for testing the fundamental principles of the electroweak interaction within the Standard Model of particle physics.[3][4] This guide provides a comprehensive overview of the nuclear properties of **Carbon-10**, with a focus on its decay characteristics and the experimental methods used to study them.

## Core Properties of Carbon-10

The fundamental properties of the **Carbon-10** nuclide are summarized in the table below.

Property	Value
Symbol	$^{10}\text{C}$
Atomic Number (Z)	6
Neutron Number (N)	4
Atomic Mass	10.01685322(7) u
Mass Excess	15.69867 MeV
Binding Energy per Nucleon	6.03204179 MeV
Half-life	19.290(12) s
Spin and Parity ( $J^{\pi}$ )	0+
Year of Discovery	1949
Primary Decay Mode	$\beta^+$ (Positron Emission)
Daughter Nuclide	$^{10}\text{B}$

## Radioactive Decay of Carbon-10

**Carbon-10** undergoes positron emission ( $\beta^+$  decay) to transform into stable Boron-10.[5] The decay scheme is characterized by two main branches, with the most significant being the superallowed Fermi transition.

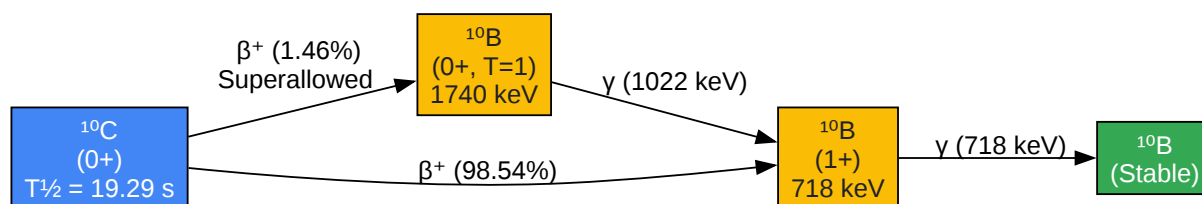
### Decay Characteristics

Decay Parameter	Value
Total Decay Energy ( $Q_{\text{EC}}$ )	3.648 MeV
Decay Mode	$\beta^+$ (Positron Emission)
Daughter Nuclide	$^{10}\text{B}$
Superallowed Branching Ratio	1.4638(50)%

The primary decay pathway is to an excited state of Boron-10, followed by the emission of gamma rays. A smaller, but highly significant, branch is the superallowed  $0^+ \rightarrow 0^+$  transition to an excited state of Boron-10 at 1740 keV.[3]

## Carbon-10 Decay Scheme

The decay of **Carbon-10** to Boron-10 can be visualized as follows:



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Decay scheme of **Carbon-10** to Boron-10.

## Experimental Protocols

The study of **Carbon-10** requires specialized experimental setups for its production and the precise measurement of its decay products.

## Production of Carbon-10

**Carbon-10** is artificially produced in particle accelerators. A common method involves the bombardment of a Boron-10 target with protons.[1][2]

Reaction:  $^{10}\text{B}(p,n)^{10}\text{C}$

Methodology:

- **Target Preparation:** A target enriched in Boron-10 is prepared.
- **Proton Beam:** A beam of protons is accelerated to a specific energy (e.g., 17 MeV) using a cyclotron.[1][2]
- **Irradiation:** The proton beam is directed onto the Boron-10 target.

- **Nuclide Production:** The nuclear reaction  $^{10}\text{B}(p,n)^{10}\text{C}$  produces **Carbon-10** nuclides.
- **Separation and Transport:** The produced **Carbon-10** atoms are typically ionized and then separated from other reaction products using an isotope separator online (ISOL) facility, such as ISOLDE at CERN.<sup>[6]</sup> The purified beam of **Carbon-10** is then transported to a detection station.

## Measurement of Decay Properties

The short half-life and specific decay products of **Carbon-10** necessitate fast and highly sensitive detection systems.

Methodology for Half-life Measurement:

- **Sample Implantation:** The beam of **Carbon-10** ions is implanted into a collection foil or tape.
- **Beam Gating:** The incoming beam is periodically interrupted or "chopped."
- **Decay Counting:** During the beam-off periods, the decay products (positrons or gamma rays) are counted as a function of time.
- **Data Analysis:** The decay curve is fitted with an exponential function to determine the half-life.

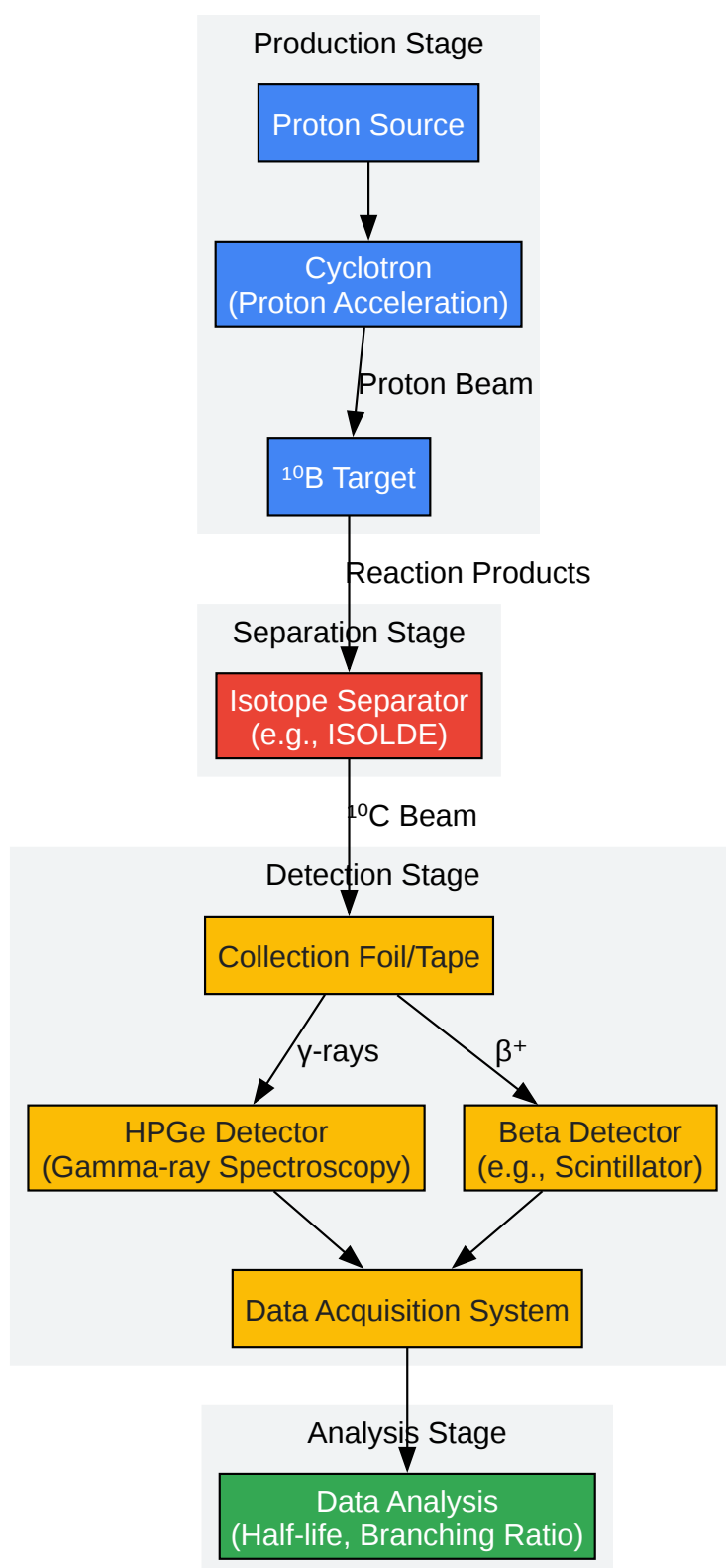
Methodology for Branching Ratio Measurement:

- **Gamma-ray Detection:** High-purity germanium (HPGe) detectors are used to measure the energy and intensity of the gamma rays emitted following the beta decay.<sup>[6]</sup>
- **Beta Detection:** Plastic scintillators or gas counters can be used to detect the emitted positrons.<sup>[3]</sup>
- **Coincidence Measurement:** By measuring beta particles and gamma rays in coincidence, the different decay branches can be distinguished and their relative intensities determined.
- **Pile-up Correction:** A significant challenge in measuring the 1022 keV gamma ray from the superallowed decay is the potential for two 511 keV annihilation gamma rays (from the positron) to deposit their energy in the detector simultaneously, creating a "pile-up" event that

mimics the signal of interest.[3] Careful experimental design and data analysis are required to account for this effect.[3]

## Experimental Workflow for Carbon-10 Studies

The general workflow for producing and studying **Carbon-10** is depicted below.



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Workflow for the production and study of **Carbon-10**.

## Conclusion

**Carbon-10**, while not having direct applications in fields like drug development, plays a crucial role in fundamental nuclear physics. The precise measurement of its superallowed beta decay properties provides a stringent test of the Standard Model and searches for new physics. The experimental techniques developed for the study of short-lived, exotic nuclei like **Carbon-10** continue to push the boundaries of our understanding of the fundamental forces of nature.

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